

4-Ethynyl-N,N-dimethylbenzenamine molecular weight

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Compound of Interest

Compound Name: *4-Ethynyl-N,N-dimethylaniline*

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An In-depth Technical Guide to 4-Ethynyl-N,N-dimethylbenzenamine for Advanced Research

Abstract

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound 4-Ethynyl-N,N-dimethylbenzenamine (CAS No. 17573-94-3). It details the molecule's fundamental physicochemical properties, validated synthesis protocols, key applications in organic synthesis and materials science, and critical safety and handling procedures. The objective is to provide an authoritative, in-depth understanding of this versatile compound, grounded in established scientific literature and safety documentation.

Core Physicochemical & Structural Properties

4-Ethynyl-N,N-dimethylbenzenamine, also known by synonyms such as 4-Dimethylaminophenylacetylene and p-Ethynyl-N,N-dimethylaniline, is an aromatic compound featuring a terminal alkyne (ethynyl group) and a dimethylamino group attached to a benzene ring.^{[1][2][3]} This unique structure, combining an electron-donating dimethylamino group with a reactive ethynyl moiety, makes it a valuable and versatile building block in modern chemistry.^[2]

The molecular formula of the compound is $C_{10}H_{11}N$, and its molecular weight is approximately 145.20 g/mol.^{[1][4]} The presence of both a hydrogen bond acceptor (the nitrogen atom) and a reactive terminal alkyne allows for a wide range of chemical transformations, which will be explored in subsequent sections.

Key Property Data

The essential physicochemical properties of 4-Ethynyl-N,N-dimethylbenzenamine are summarized in the table below. These values are compiled from various chemical suppliers and databases and represent typical specifications for the compound.

Property	Value	Source(s)
Molecular Weight	145.20 g/mol	[1]
Molecular Formula	C ₁₀ H ₁₁ N	[1] [2]
CAS Number	17573-94-3	[1] [2] [4]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	49-54 °C	[2] [3]
Boiling Point	~228 °C (Predicted)	[1] [3]
Density	~0.98 g/cm ³ (Predicted)	[1] [3]
Solubility	Very slightly soluble in water (0.16 g/L at 25°C). Slightly soluble in DMSO and Methanol.	[1] [3]
Maximum Absorption	285 nm (in Ethanol)	[5]

Synthesis & Mechanistic Considerations

The synthesis of 4-Ethynyl-N,N-dimethylbenzenamine is most commonly achieved through cross-coupling reactions, leveraging the reactivity of halogenated aniline precursors. The Sonogashira coupling is a cornerstone reaction for this purpose, offering high efficiency and functional group tolerance.

Protocol: Sonogashira Coupling for Synthesis

This protocol describes a generalized, yet robust, method for synthesizing the title compound from 4-iodo-N,N-dimethylaniline and a protected acetylene source, followed by deprotection.

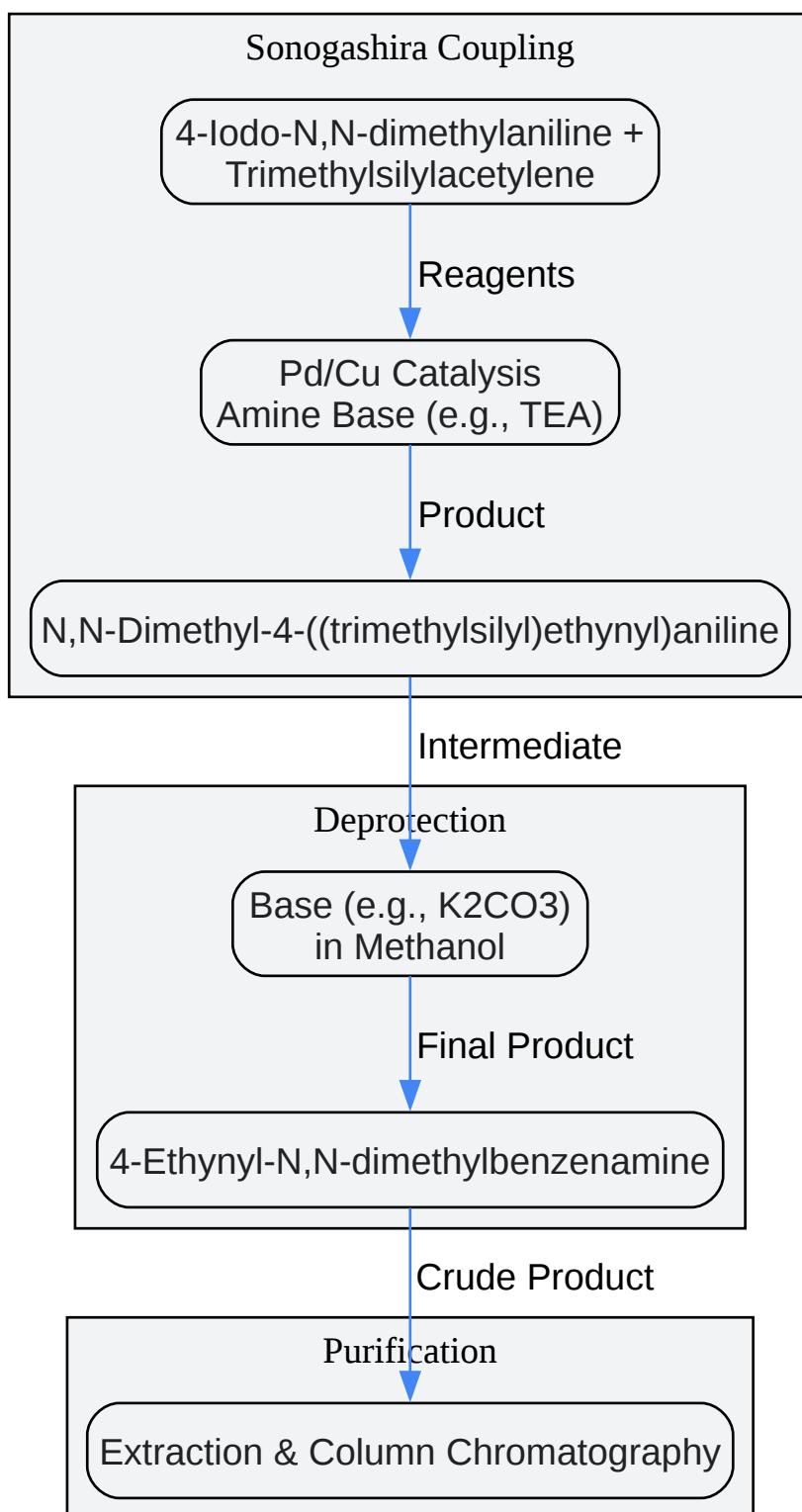
The choice of a silyl-protected acetylene, such as trimethylsilylacetylene, is a common strategy to prevent the self-coupling of the terminal alkyne (Glaser coupling) under reaction conditions.

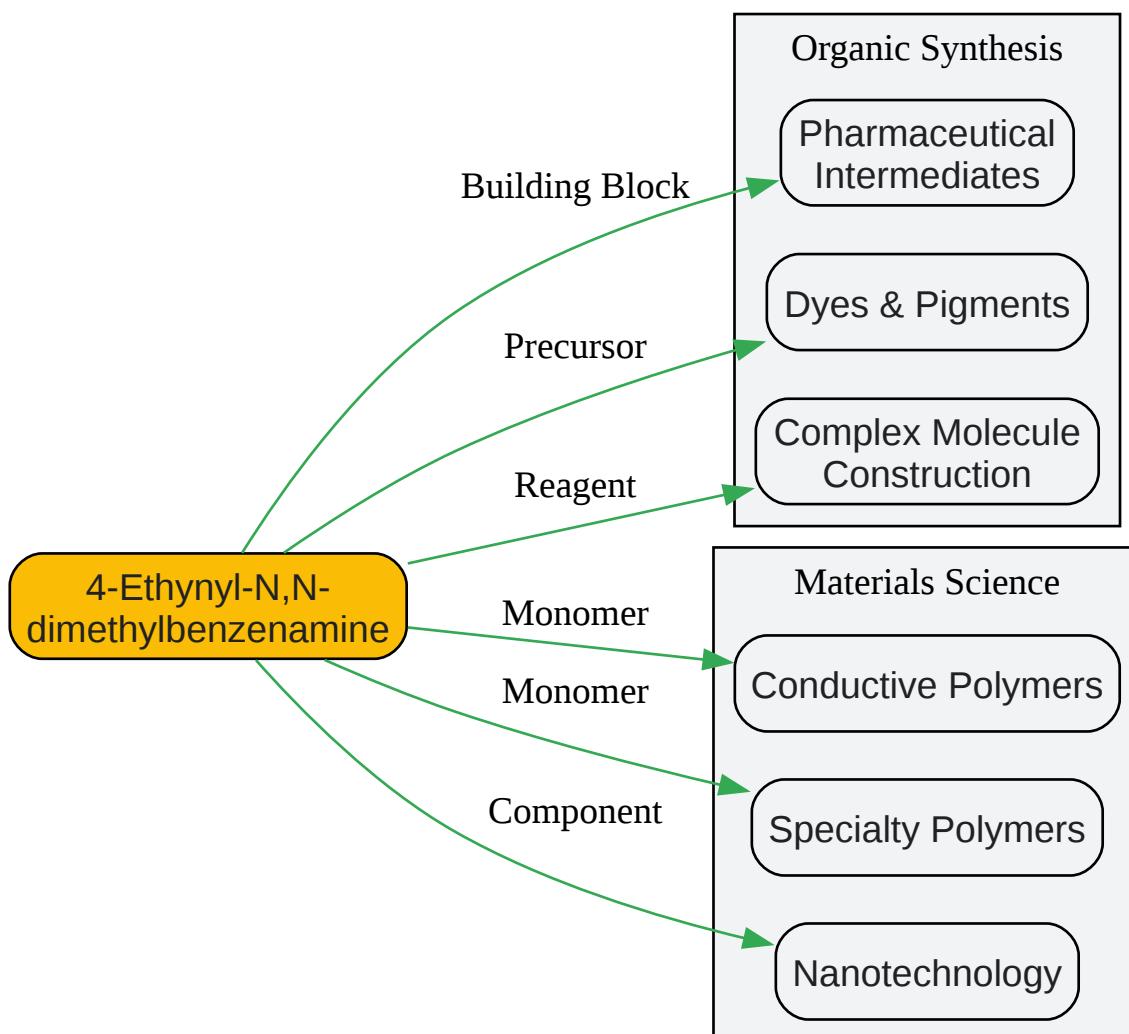
Step-by-Step Methodology:

- **Inert Atmosphere:** To a dried Schlenk flask, add 4-iodo-N,N-dimethylaniline, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$), and a copper(I) co-catalyst (e.g., CuI).
- **Solvent and Base:** Add a suitable solvent, typically a degassed amine like triethylamine or diisopropylamine, which also serves as the base to neutralize the HX byproduct.
- **Reagent Addition:** Introduce trimethylsilylacetylene to the reaction mixture.
- **Reaction:** Heat the mixture under an inert atmosphere (e.g., Argon or Nitrogen) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Deprotection:** Once the coupling is complete, the trimethylsilyl (TMS) protecting group is removed. This is typically achieved by adding a base such as potassium carbonate in methanol.
- **Workup and Purification:** After deprotection, the reaction mixture is worked up using a standard aqueous/organic extraction. The crude product is then purified, commonly by column chromatography on silica gel, to yield pure 4-Ethynyl-N,N-dimethylbenzenamine.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the Sonogashira coupling and subsequent deprotection for the synthesis of 4-Ethynyl-N,N-dimethylbenzenamine.





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Caption: Key application areas for 4-Ethynyl-N,N-dimethylbenzenamine.

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of 4-Ethynyl-N,N-dimethylbenzenamine is imperative to ensure laboratory safety. The compound presents several hazards that must be managed with appropriate engineering controls and personal protective equipment.

Hazard Identification & Precautionary Measures

The compound is classified as harmful and an irritant. [3]The table below summarizes the key hazard statements (H-statements) and precautionary statements (P-statements) associated

with this chemical according to the Globally Harmonized System (GHS).

Hazard Type	GHS Code	Description
Acute Toxicity	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.
Skin Irritation	H315	Causes skin irritation. [3] [5]
Eye Irritation	H319	Causes serious eye irritation. [3] [5]
Sensitization	H317	May cause an allergic skin reaction. [3]
Respiratory Irritation	H335	May cause respiratory irritation. [3]
Personal Protection	P280	Wear protective gloves/protective clothing/eye protection/face protection. [5] [6]
Handling	P261 / P264	Avoid breathing dust. Wash skin thoroughly after handling. [5]
Exposure Response	P302+P352	IF ON SKIN: Wash with plenty of water. [5]
Exposure Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7]

First Aid & Emergency Procedures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [\[7\]](#)* Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If

skin irritation or a rash occurs, consult a physician. [7]* Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [7]* Ingestion: Do not induce vomiting. Rinse mouth with water and immediately consult a physician. Never give anything by mouth to an unconscious person. [7]

Storage Recommendations

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place. [3][7] It is recommended to keep it in a dark place and under an inert atmosphere, as it may be air sensitive. [5]

Conclusion

4-Ethynyl-N,N-dimethylbenzenamine is a high-value chemical intermediate with significant utility in both academic and industrial research. Its molecular weight of 145.20 g/mol and unique bifunctional structure provide a platform for diverse chemical transformations. Its role as a key building block in the synthesis of pharmaceuticals, specialty polymers, and advanced materials underscores its importance. [2] Adherence to strict safety protocols is essential when handling this compound due to its potential hazards. This guide provides the foundational knowledge required for its effective and safe use in a research and development setting.

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